Application Notes and Protocols for Apoptosis Assays with SJB2-043

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Compound of Interest

Compound Name:	*SJB2-043*
CAS No.:	*63388-44-3*
Cat. No.:	*B1680999*

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These application notes provide detailed protocols for assessing apoptosis induced by **SJB2-043**, a known inhibitor of Ubiquitin-Specific Protease 1 (USP1). The provided methodologies and data are intended to guide researchers in studying the apoptotic effects of this compound in relevant cell lines.

SJB2-043 has been demonstrated to induce apoptosis in various cancer cell lines, including non-small cell lung cancer (A549) and leukemic cells (K562).[1][2][3] The mechanism of action involves the modulation of key signaling pathways and apoptosis-regulating proteins.[1]

Data Presentation

Quantitative Analysis of SJB2-043-Induced Apoptosis

The following tables summarize the quantitative data from studies investigating the pro-apoptotic effects of **SJB2-043**.

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Table 1: Dose-Dependent Induction of Apoptosis in A549 Cells

SJB2-043 Concentration	Early Apoptotic Cells (%)	Late Apoptotic Cells (%)	Total Apoptotic Cells (%)
Control (0 µM)	1.8 ± 0.3	1.5 ± 0.2	3.3 ± 0.5
1.25 µM	4.5 ± 0.8	3.2 ± 0.6	7.7 ± 1.4
2.5 µM	8.9 ± 1.5	7.1 ± 1.2	16.0 ± 2.7
5 µM	15.2 ± 2.5	12.8 ± 2.1	28.0 ± 4.6

Data derived from Annexin V-FITC/PI double-staining and flow cytometry analysis in A549 cells treated for 24 hours. The results indicate a significant, dose-dependent increase in both early and late apoptotic cell populations.[1]

Table 2: Cytotoxicity of **SJB2-043** in K562 Leukemic Cells

Parameter	Value	Cell Line
EC50	~1.07 µM	K562

The EC50 value represents the concentration of **SJB2-043** that causes a 50% decrease in the number of viable K562 cells.[2][3]

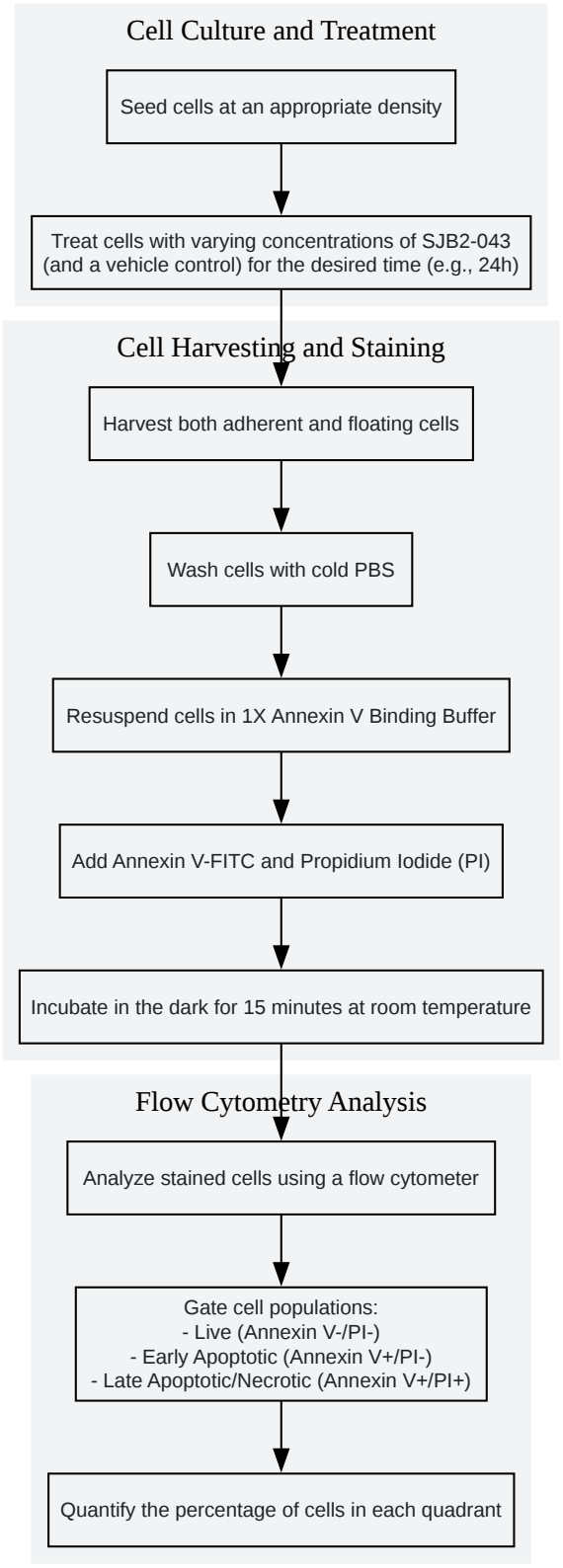
Experimental Protocols

Annexin V-FITC/PI Double-Staining for Apoptosis Detection by Flow Cytometry

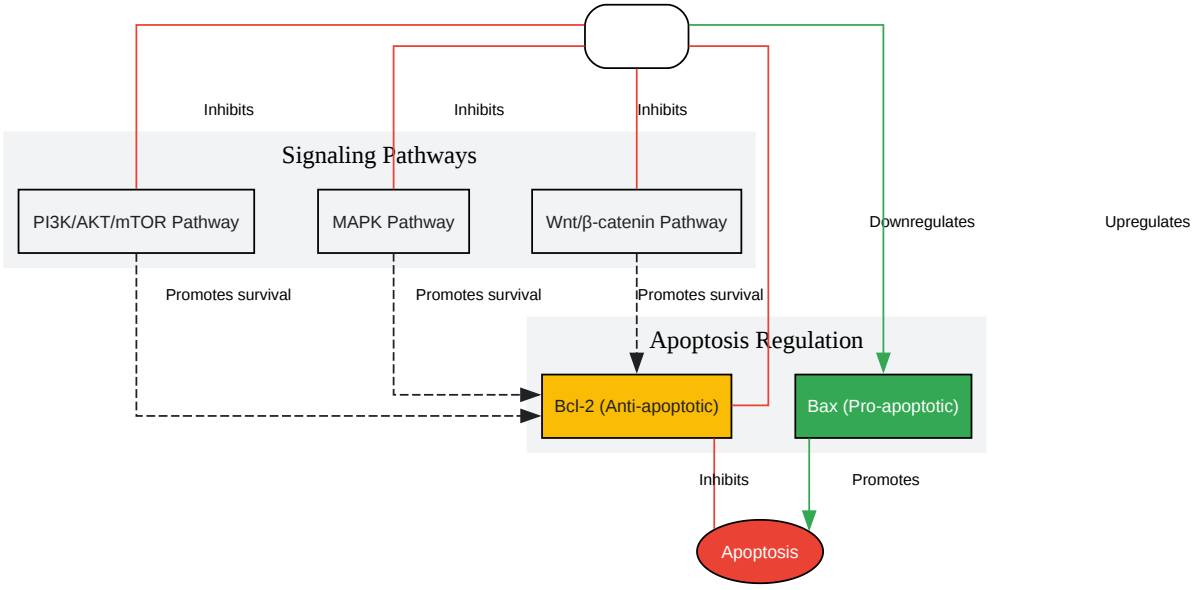
This protocol details the steps to quantify the percentage of apoptotic and necrotic cells following treatment with **SJB2-043**.

Workflow for Annexin V/PI Apoptosis Assay

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References

- 1. SJB2-043, a USP1 Inhibitor, Suppresses A549 Cell Proliferation, Migration, and EMT via Modulation of PI3K/AKT/mTOR, MAPK, and Wnt Signaling Pathways - PMC [pmc.ncbi.nlm.nih.gov]
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- 3. Small molecule inhibitors of USP1 target ID1 degradation in leukemic cells - PMC [pmc.ncbi.nlm.nih.gov]

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